

# Tapinarof's impact on gene expression in keratinocytes

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## Compound of Interest

Compound Name: Tapinarof

Cat. No.: B1666157

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An In-depth Technical Guide to **Tapinarof's** Impact on Gene Expression in Keratinocytes

For Researchers, Scientists, and Drug Development Professionals

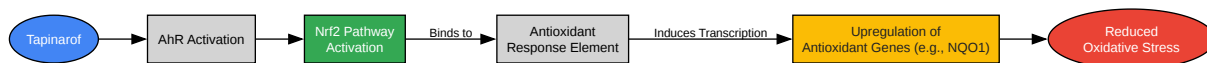
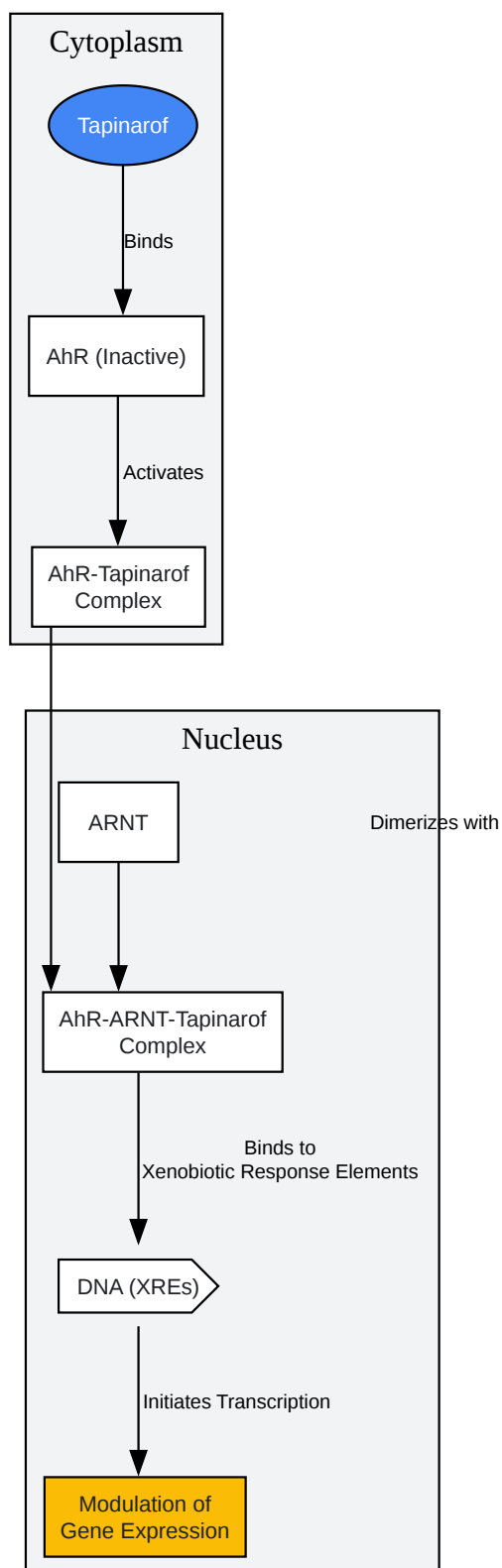
## Abstract

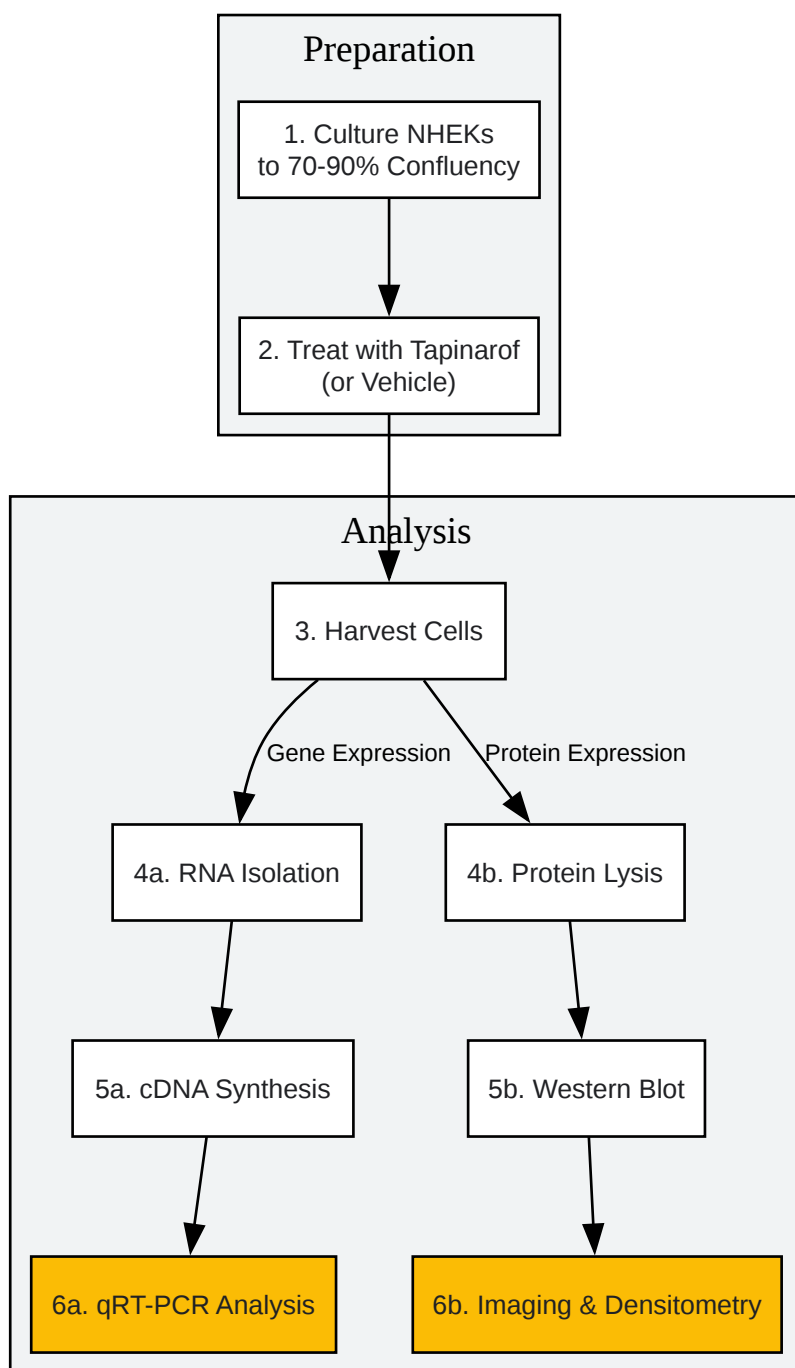
**Tapinarof** is a novel, first-in-class, non-steroidal topical therapeutic aryl hydrocarbon receptor (AhR)-modulating agent approved for the treatment of plaque psoriasis.[1][2] Its efficacy is rooted in its ability to bind to and activate the AhR, a ligand-dependent transcription factor ubiquitously expressed in skin cells, including keratinocytes.[1][3] This activation initiates a cascade of downstream signaling events that modulate gene expression, leading to a multi-faceted therapeutic effect. This guide provides a detailed examination of **tapinarof's** mechanism of action, focusing on its impact on gene expression in keratinocytes. It summarizes key quantitative data, outlines relevant experimental protocols, and visualizes the core signaling pathways involved.

## Core Mechanism: Aryl Hydrocarbon Receptor (AhR) Activation

The primary mechanism of **tapinarof** is the activation of the Aryl Hydrocarbon Receptor (AhR). In its inactive state, AhR resides in the cytoplasm. Upon binding with a ligand like **tapinarof**, the AhR-ligand complex translocates to the nucleus and forms a heterodimer with the AhR Nuclear Translocator (ARNT).[4] This complex then binds to specific DNA recognition sites,

initiating the transcription of a wide array of target genes. **Tapinarof**'s action in keratinocytes leads to three principal outcomes: the suppression of pro-inflammatory cytokines, the enhancement of skin barrier function, and the reduction of oxidative stress.





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